

Acrinathrin: Application Notes for Integrated Pest Management (IPM)

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Compound of Interest

Compound Name: *Acrinathrin*

Cat. No.: *B052264*

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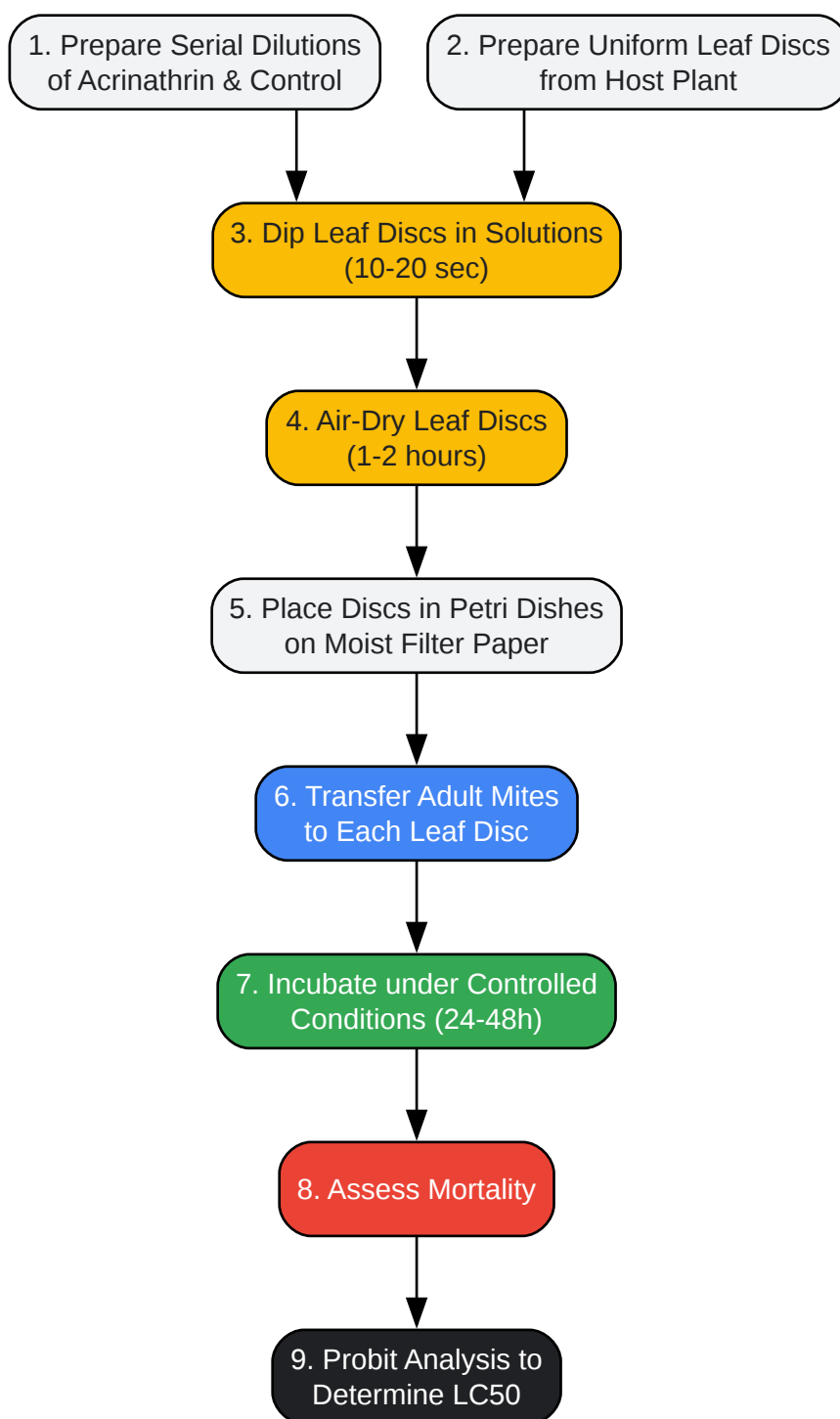
For Research, Scientific, and Drug Development Professionals

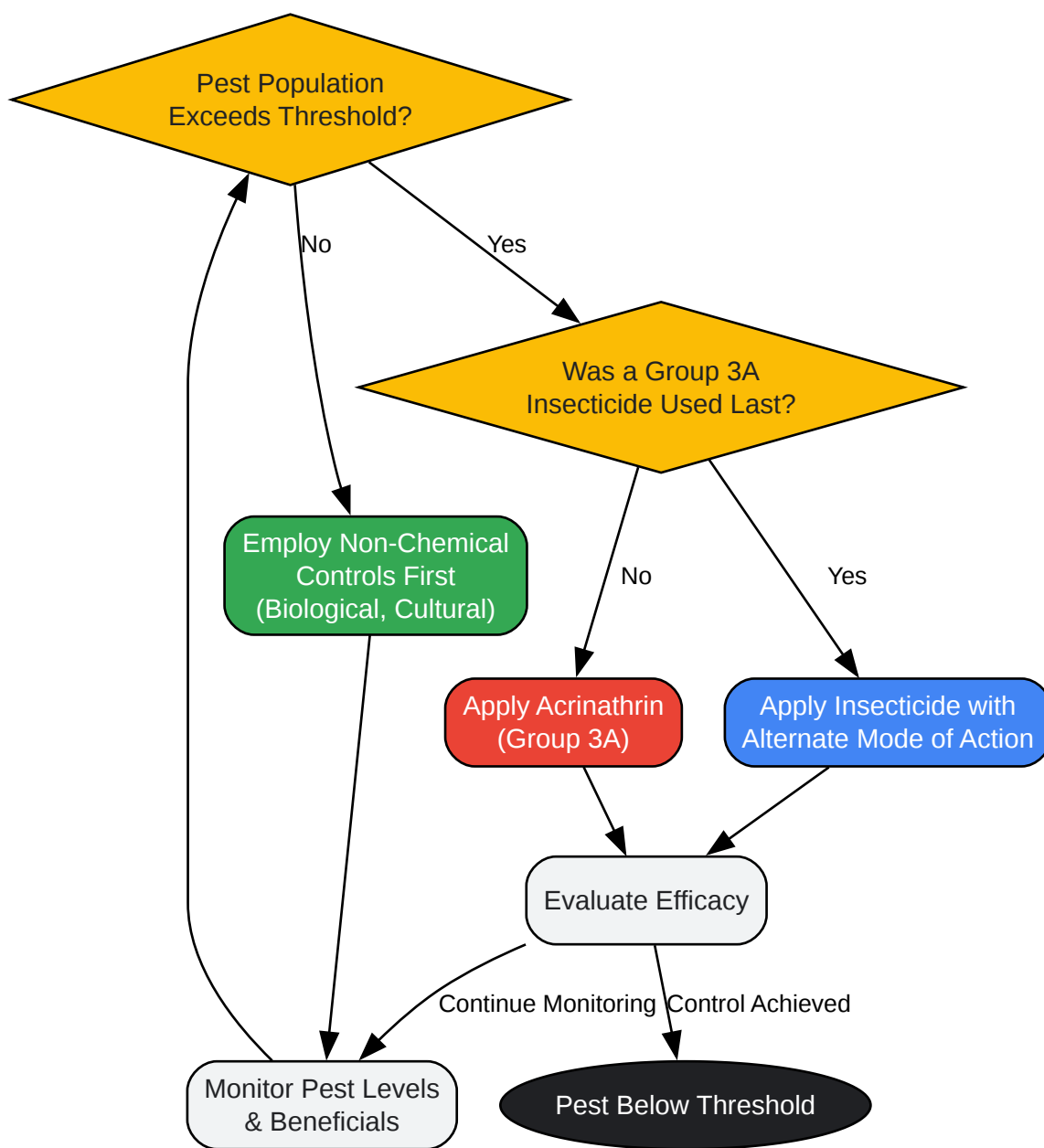
Introduction

Acrinathrin is a synthetic pyrethroid insecticide and acaricide used to control a broad spectrum of phytophagous insects and mites.[1] As a member of the Insecticide Resistance Action Committee (IRAC) Mode of Action (MoA) Group 3A, its neurotoxic properties make it an effective tool in managing agricultural pests.[1] However, its application within an Integrated Pest Management (IPM) framework requires careful consideration due to its high toxicity to non-target organisms, particularly beneficial arthropods and aquatic life.[1] An IPM approach seeks to combine multiple pest control strategies (biological, cultural, physical, and chemical) to minimize economic, health, and environmental risks. The judicious use of chemical controls like **Acrinathrin** is contingent on a thorough understanding of its mode of action, efficacy, non-target effects, and resistance management strategies.

Mode of Action

Acrinathrin functions as a potent neurotoxin with both contact and stomach action.[1] Its primary molecular target is the voltage-gated sodium channel in the nerve cells of insects and mites.[1] By binding to these channels, **Acrinathrin** modifies their gating kinetics, forcing them to remain open for an extended period. This action disrupts the normal transmission of nerve impulses, leading to continuous nerve stimulation (hyperexcitation), subsequent paralysis, and eventual death of the pest.[2]





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References

- 1. zjar.journals.ekb.eg [zjar.journals.ekb.eg]
- 2. researchgate.net [researchgate.net]
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